

Safety and handling of 1,1-Cyclopentanediacetic acid in the lab

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Compound of Interest

Compound Name: 1,1-Cyclopentanediacetic acid

Cat. No.: B099443

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An In-depth Technical Guide to the Safe Laboratory Handling of **1,1-Cyclopentanediacetic Acid**

Introduction: Understanding 1,1-Cyclopentanediacetic Acid

1,1-Cyclopentanediacetic acid (CAS No: 16713-66-9), also known as 2,2'-(Cyclopentane-1,1-diyil)diacetic acid, is a dicarboxylic acid derivative with a cyclopentane core.^[1] Its molecular structure makes it a valuable intermediate in various streams of organic synthesis. While not as widely documented as some commodity chemicals, its structural analogues, such as 1,1-Cyclohexanediacetic Acid, are recognized as key precursors in the pharmaceutical industry for manufacturing drugs like Gabapentin.^[2] Given its classification as a carboxylic acid, a proactive and informed approach to its handling is paramount to ensure laboratory safety and experimental integrity. This guide synthesizes critical safety information, field-proven handling protocols, and emergency procedures to provide researchers with a comprehensive framework for working with this compound.

Section 1: Hazard Identification and Core Risk Assessment

A thorough understanding of a chemical's intrinsic hazards is the foundation of safe laboratory practice. While specific toxicological data for **1,1-Cyclopentanediacetic acid** is not extensively published, a reliable hazard profile can be constructed by examining its chemical class

(carboxylic acid) and data from structurally similar compounds, such as 1,1-Cyclobutanedicarboxylic acid.[3][4]

1.1 GHS Classification and Hazard Statements

Based on analogous compounds, **1,1-Cyclopentanediacetic acid** should be treated as a hazardous substance.[3][5] The anticipated Globally Harmonized System (GHS) classification indicates it is corrosive and can cause severe damage to skin and eyes.

- GHS Pictogram:
 - Corrosion: corrosive
- Signal Word:Danger[3]
- Primary Hazard Statements:
 - H314: Causes severe skin burns and eye damage. This is the most critical hazard associated with this class of compounds.[3][6][7] Direct contact can lead to serious, potentially irreversible tissue damage.
 - H318: Causes serious eye damage. The eyes are particularly vulnerable to the corrosive effects of this solid acid.[6][7]
 - H335: May cause respiratory irritation. As a solid powder, inhalation of dust can irritate the respiratory tract.[6][7][8]

1.2 Physicochemical Properties for Risk Context

Understanding the physical properties of a chemical is essential for predicting its behavior during handling and in the event of a spill.

Property	Value	Source
CAS Number	16713-66-9	[1] [9]
Molecular Formula	C9H14O4	[1]
Appearance	White crystalline powder (typical for this class)	[2]
Melting Point	180-181 °C	[9]

1.3 Toxicological Profile

Specific toxicological studies on **1,1-Cyclopentanediacetic acid** are not readily available in the public domain.[\[10\]](#) However, the primary danger lies in its corrosive properties. The causality is clear: the acidic carboxyl groups can readily denature proteins and cause chemical burns upon contact with moist tissues like skin, eyes, or the respiratory tract. Therefore, all handling procedures must be designed to prevent direct contact and aerosolization.

Section 2: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered safety approach combining engineering controls and appropriate PPE is non-negotiable. The goal is to create a self-validating system where the risk of exposure is minimized at every step.

2.1 Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All weighing, transferring, and dissolution of **1,1-Cyclopentanediacetic acid** must be performed inside a certified chemical fume hood.[\[11\]](#) This is the most critical engineering control as it contains dust and prevents inhalation of airborne particles.[\[12\]](#)
- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and exhausted.[\[13\]](#)
- Eyewash Stations and Safety Showers: These must be readily accessible and located close to the workstation.[\[5\]](#)[\[14\]](#) Their location should be clearly marked and kept unobstructed.

2.2 Personal Protective Equipment (PPE): The Last Barrier

The selection of PPE is dictated by the hazards identified in Section 1. The following PPE is mandatory when handling **1,1-Cyclopentanediacetic acid**:

PPE Category	Specification	Rationale and Causality
Eye/Face Protection	Chemical splash goggles meeting ANSI Z.87.1 standards. A face shield should be worn over goggles during procedures with a high risk of splashing. [11] [15]	Protects against dust particles and splashes, preventing severe and potentially irreversible eye damage. [12]
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile or butyl rubber). [15]	Provides a barrier against direct skin contact, preventing severe chemical burns. [11] Gloves must be inspected before use and changed immediately upon contamination.
Body Protection	A fully buttoned, chemical-resistant lab coat.	Protects skin and personal clothing from contamination. [11]
Footwear	Fully enclosed shoes made of a chemical-resistant material.	Prevents exposure from spills that may reach the floor. [11]
Respiratory Protection	Generally not required if work is conducted within a functioning fume hood. If a hood is unavailable or dust levels cannot be controlled, a NIOSH-approved respirator is required. [11] [13]	Prevents respiratory tract irritation from inhaled dust. [11]

Section 3: Standard Operating Procedure (SOP) for Handling and Storage

Adherence to a strict protocol minimizes the risk of exposure and ensures experimental reproducibility.

3.1 Experimental Workflow: Weighing and Preparing a Solution

This protocol is a self-validating system designed to prevent contamination and exposure.

- Preparation:
 - Ensure the chemical fume hood is on and functioning correctly.
 - Don all required PPE as specified in Section 2.2.
 - Designate a specific area within the fume hood for handling the solid.
 - Place a plastic-backed absorbent liner on the work surface to contain any minor spills.
- Weighing the Solid:
 - Bring the sealed container of **1,1-Cyclopentanediacetic acid** into the fume hood.
 - Open the container with care to avoid generating dust.
 - Use a spatula to carefully transfer the desired amount of solid to a tared weigh boat or beaker.[\[11\]](#) Avoid actions like pouring from a height that could create dust.[\[11\]](#)
 - Securely close the main container immediately after weighing.
- Dissolution:
 - Place the beaker containing the weighed solid on a stir plate within the fume hood.
 - Slowly add the desired solvent to the solid. Adding the solid to the solvent can increase the risk of splashing.[\[11\]](#)

- Use a magnetic stir bar to facilitate dissolution.
- Post-Handling & Decontamination:
 - Dispose of any contaminated disposable materials (e.g., weigh boats, gloves, liners) into a dedicated hazardous waste container.[11]
 - Wipe down the spatula and any other reusable equipment with a suitable solvent and clean the work surface.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then lab coat, then eye protection).
 - Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.[11]

3.2 Storage Protocol

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

- Location: Store in a cool, dry, and well-ventilated area.[5]
- Cabinetry: Use a dedicated, corrosion-resistant cabinet for storing acids.[16] Storing carboxylic acids in standard metal cabinets can lead to corrosion.[16]
- Segregation: Store **1,1-Cyclopentanediacetic acid** away from incompatible materials such as bases, oxidizing agents, and reducing agents.[14][16]
- Container Integrity: Keep the container tightly closed when not in use.[5][17] Regularly inspect containers for any signs of damage or deterioration.[18]

Section 4: Spill and Emergency Procedures

Immediate and correct response to a spill or exposure is crucial.

4.1 Spill Response

- Minor Spill (Solid, contained in fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently sweep up the material, avoiding dust generation. A dustpan and brush should be avoided as they can raise dust; use cards or scoops instead.
 - Place the collected solid into a clearly labeled hazardous waste container.
 - Decontaminate the area with soap and water.
- Major Spill (or any spill outside a fume hood):
 - Evacuate: Immediately alert everyone in the lab and evacuate the area.[19][20]
 - Isolate: Close the laboratory doors to contain any dust or vapors.[21]
 - Report: Contact your institution's Environmental Health & Safety (EHS) department or emergency response team immediately. Provide them with the chemical name and a copy of the Safety Data Sheet (SDS).
 - Do not attempt to clean up a large spill unless you are trained and equipped to do so.

4.2 First Aid Measures

- Skin Contact: Immediately remove all contaminated clothing.[22] Flush the affected skin with copious amounts of cold, running water for at least 15 minutes.[21] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[5][21] Remove contact lenses if present and easy to do.[3] Continue rinsing and seek immediate medical attention.
- Inhalation: Remove the person from the exposure area to fresh air.[12] If breathing is difficult or irritation persists, seek medical attention.
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water and seek immediate medical attention.

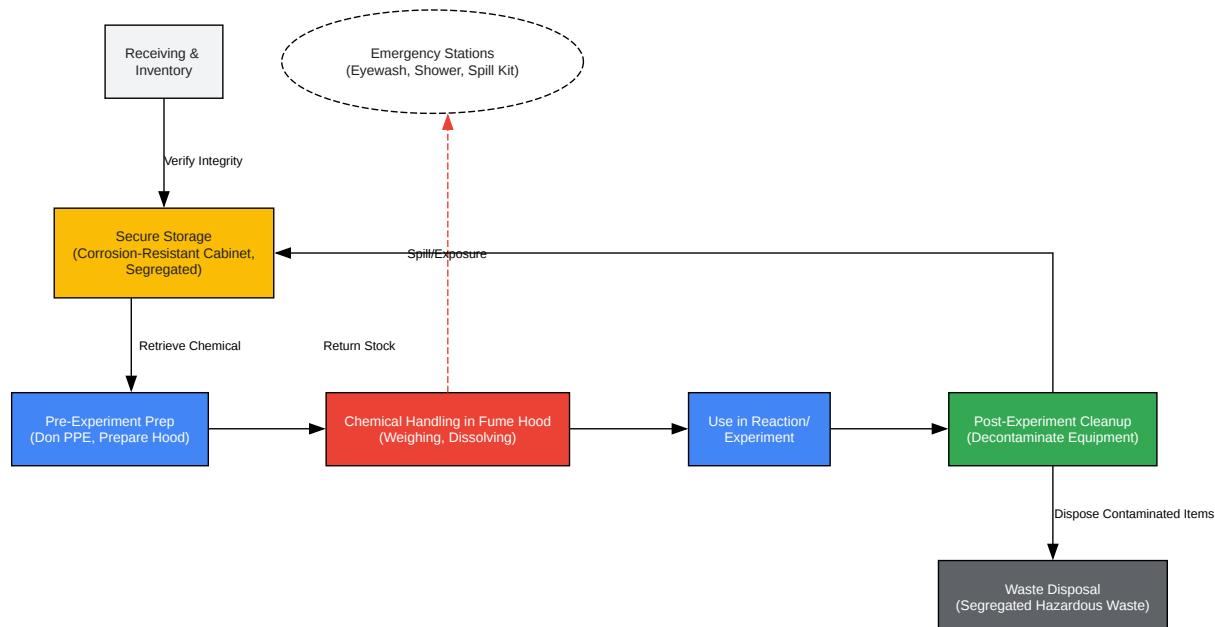
Section 5: Waste Disposal

All materials contaminated with **1,1-Cyclopentanediacetic acid**, including unused product, spill cleanup materials, and contaminated disposables, must be treated as hazardous waste.

- Segregation: Collect all waste in a dedicated, clearly labeled, and sealed hazardous waste container.[11]
- Classification: Waste generators must consult federal, state, and local regulations to ensure complete and accurate classification and disposal.[3][10]
- Disposal: Arrange for pickup and disposal by your institution's certified hazardous waste management provider. Do not dispose of this chemical down the drain or in regular trash.[10]

Section 6: Visualized Laboratory Workflow

The following diagram illustrates the complete, safe lifecycle for handling **1,1-Cyclopentanediacetic acid** in a research environment.



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